

Application Note: Isolation of Bacteriophage VA5 from Seawater

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Compound of Interest

Compound Name: VA5

Cat. No.: B611619

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Introduction

Bacteriophage **VA5** is a virus that infects and lyses *Vibrio alginolyticus*, a significant pathogen in marine aquaculture. Due to its lytic activity, bacteriophage **VA5** holds potential as a biocontrol agent to combat *V. alginolyticus* infections in commercially important aquatic species. This document provides a detailed protocol for the isolation and purification of bacteriophage **VA5** from seawater samples.

Quantitative Data Summary

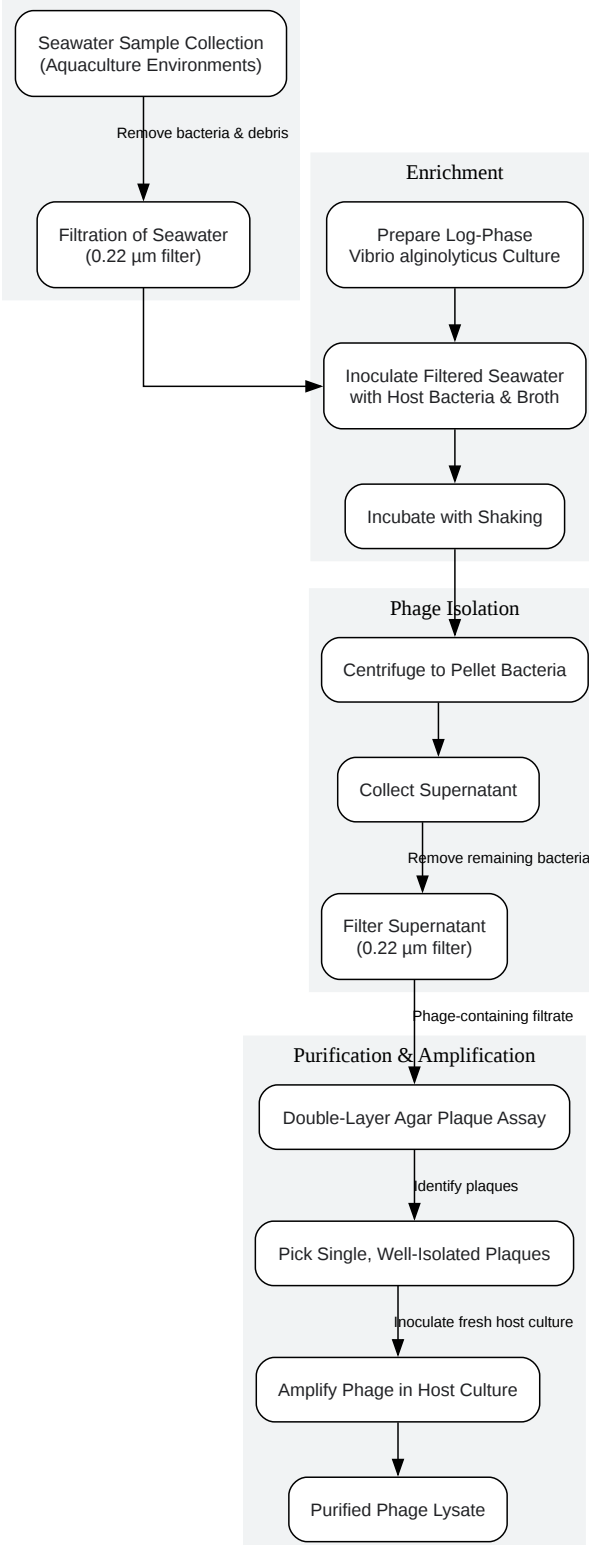
The following table summarizes the key biological characteristics of bacteriophage **VA5**.

Parameter	Value	Reference
Optimal Multiplicity of Infection (MOI)	1	[1] [2]
Incubation Period	20 minutes	[1] [2]
Outbreak Period	30 minutes	[1] [2]
Cleavage Amount (Burst Size)	92.26 PFU/cell	[1] [2]
Temperature Stability Range	-20°C to 70°C	[1] [2]
pH Stability Range	2 - 10	[1] [2]
Genome Size	35,866 bp	[1] [2]
Genome Type	Circular dsDNA	[1] [2]
G+C Content	46%	[1] [2]

Experimental Workflow

The following diagram illustrates the workflow for the isolation and purification of bacteriophage **VA5** from seawater.

Sample Collection & Preparation

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References

- 1. Isolation and Characterization of Bacteriophage VA5 against *Vibrio alginolyticus* [agris.fao.org]
- 2. [논문] Isolation and Characterization of Bacteriophage VA5 against *Vibrio alginolyticus* [scienceon.kisti.re.kr]
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